

3-Fluoro-4-methylbenzenesulfonyl Fluoride: Technical Guide & Sourcing Strategy

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzene-1-sulfonyl fluoride

Cat. No.: B15265307

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Executive Summary

3-Fluoro-4-methylbenzene-1-sulfonyl fluoride (CAS: 1842346-69-3) is a specialized electrophilic warhead utilized in Sulfur-Fluoride Exchange (SuFEx) click chemistry.^{[1][2]} Unlike its sulfonyl chloride precursors, this compound offers a unique balance of thermodynamic stability and latent reactivity, making it a critical building block for covalent protein labeling and the synthesis of sulfonyl-linked pharmacophores.

This guide provides a comprehensive technical analysis of the compound, including verified sourcing channels, price benchmarking, and a validated "Make vs. Buy" protocol for laboratory synthesis.

Chemical Profile & Identity

Before sourcing, it is critical to distinguish the target sulfonyl fluoride from its ubiquitous sulfonyl chloride precursor.

Property	Specification
Chemical Name	3-Fluoro-4-methylbenzene-1-sulfonyl fluoride
CAS Number	1842346-69-3
Molecular Formula	C ₇ H ₆ F ₂ O ₂ S
Molecular Weight	192.18 g/mol
Key Functional Group	Sulfonyl Fluoride (-SO ₂ F)
Precursor CAS	90260-13-2 (Sulfonyl Chloride)
Stability	High resistance to hydrolysis; stable in aqueous buffer (pH < 9)

Market Analysis: Suppliers & Pricing

The commercial availability of the sulfonyl fluoride derivative is significantly lower than that of the chloride. Most vendors stock the chloride (CAS 90260-13-2) and offer the fluoride as a "made-to-order" or catalog item with longer lead times.

Verified Suppliers

Note: Availability is subject to real-time stock fluctuations.

Supplier	Catalog / SKU	Format	Status
BLD Pharm	BD01028547	Catalog	Primary Source
Enamine	Inquire	Building Block	Made-to-Order
WuXi AppTec	Custom	Bulk	Contract Synthesis
ChemScene	Precursor Only	CAS 90260-13-2	In Stock (Chloride)

Price Benchmarking (Estimates)

Pricing for sulfonyl fluorides carries a significant premium over chlorides due to the specialized fluorination step required during manufacturing.

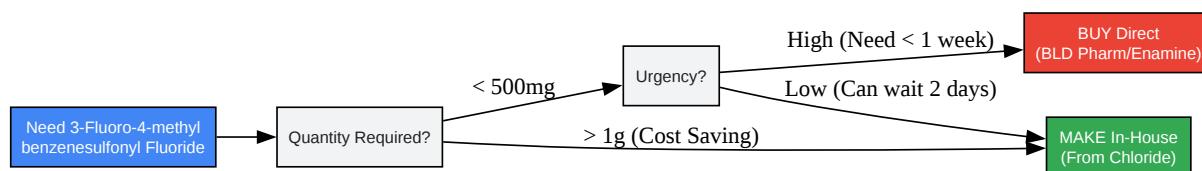
Compound Form	Quantity	Estimated Price (USD)	Lead Time
Sulfonyl Fluoride (Target)	100 mg	\$120 - \$180	2-4 Weeks
Sulfonyl Fluoride (Target)	1 g	\$450 - \$600	2-6 Weeks
Sulfonyl Chloride (Precursor)	1 g	\$30 - \$50	1-3 Days

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Strategic Insight: Due to the high markup on the fluoride (~10x cost of chloride), laboratories capable of performing a simple halogen exchange (halex) reaction should opt to buy the chloride and synthesize the fluoride.

Sourcing Decision Matrix

The following decision tree illustrates the logic for sourcing based on project scale and urgency.



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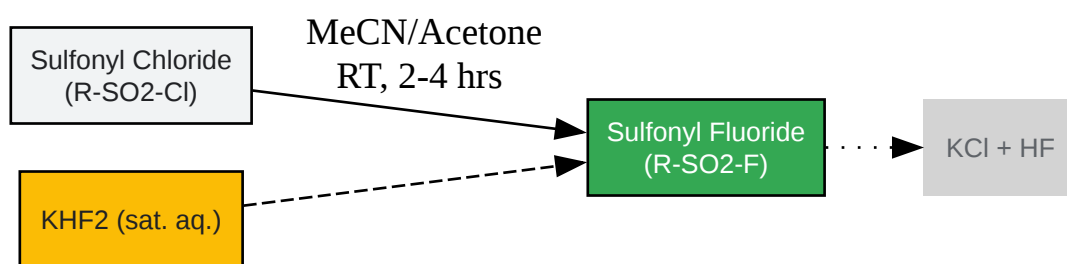
Figure 1: Decision matrix for sourcing **3-Fluoro-4-methylbenzene-1-sulfonyl fluoride**.

Technical Protocol: In-House Synthesis

For researchers choosing the "Make" route, the conversion of 3-fluoro-4-methylbenzene-1-sulfonyl chloride (CAS 90260-13-2) to the fluoride is a robust, self-validating protocol known as the "KHF₂ Bifluoride Exchange."

Reaction Mechanism

The reaction relies on the thermodynamic stability of the S-F bond (approx. 90 kcal/mol) compared to the S-Cl bond. The bifluoride ion (HF₂⁻) acts as a potent nucleophile in a biphasic or solvated system.



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Figure 2: Bifluoride exchange mechanism for converting sulfonyl chlorides to fluorides.

Step-by-Step Methodology

Reagents:

- Precursor: 3-Fluoro-4-methylbenzene-1-sulfonyl chloride (1.0 equiv).
- Fluorinating Agent: Potassium Bifluoride (KHF₂) (2.0 - 4.0 equiv).
- Solvent: Acetonitrile (MeCN) or THF.

Protocol:

- Preparation: Dissolve the sulfonyl chloride (1 mmol) in MeCN (2 mL) in a glass vial. Note: Glass is acceptable as KHF₂ does not etch glass rapidly under these mild conditions, but plastic (PP) is preferred for long-term storage of reagents.
- Addition: Add a saturated aqueous solution of KHF₂ (approx. 4M, 0.5 mL) dropwise.

- Reaction: Stir vigorously at room temperature for 2–4 hours.
- Monitoring (Self-Validation): Monitor by TLC or LC-MS.
 - TLC Endpoint: The fluoride typically runs slightly higher (more non-polar) than the chloride.
 - LC-MS: The fluoride is often "silent" or shows weak ionization compared to the chloride, but the disappearance of the chloride peak is definitive.
- Workup: Dilute with EtOAc, wash with water (x2) and brine (x1). Dry over MgSO₄ and concentrate.
- Purification: Usually not required. If necessary, pass through a short silica plug (Hexane/EtOAc).

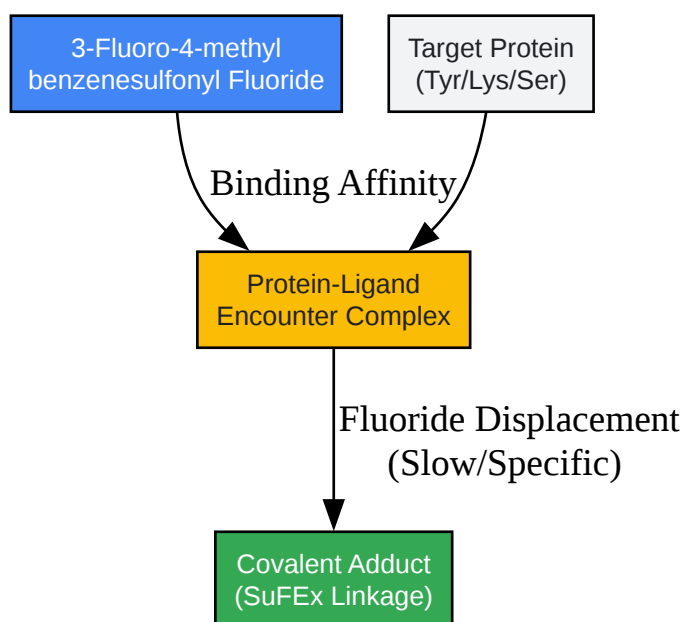
Yield Expectation: >90% conversion is typical for aryl sulfonyl chlorides.

Applications in Drug Discovery (SuFEx)

Why use **3-Fluoro-4-methylbenzene-1-sulfonyl fluoride** specifically?

- Covalent Probes: The sulfonyl fluoride group reacts exclusively with activated nucleophiles (e.g., Tyrosine or Lysine residues in a specific protein pocket) but remains inert to free water and thiols in the cytosol. This "context-dependent reactivity" is the hallmark of SuFEx.
- Electronic Tuning: The fluorine atom at the meta position (relative to the sulfonyl group) and the methyl group at the para position fine-tune the electrophilicity of the sulfur center. The fluorine substituent on the ring withdraws electron density, slightly activating the sulfonyl fluoride warhead compared to a non-fluorinated tolyl analog.

SuFEx Protein Labeling Workflow



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Figure 3: Mechanism of covalent protein modification via SuFEx.

References

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- BLD Pharm. (2025). "Product Detail: **3-Fluoro-4-methylbenzene-1-sulfonyl fluoride** (CAS 1842346-69-3)."[1][2] BLD Pharm Catalog. [Link](#)
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- Jones, L. H. (2018). "Sulfonyl Fluorides in Chemical Biology and Drug Discovery." *ACS Medicinal Chemistry Letters*. [Link](#)

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Sources

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- [2. 115561-01-8|3,4-Difluorobenzenesulfonyl fluoride|BLD Pharm \[bldpharm.com\]](#)
- [3. 90260-13-2|3-Fluoro-4-methylbenzene-1-sulfonyl chloride|BLD Pharm \[bldpharm.com\]](#)
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